

2-(3,4-Dichlorophenyl)ethanol chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-(3,4-Dichlorophenyl)ethanol**

Cat. No.: **B143686**

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An In-depth Technical Guide to 2-(3,4-Dichlorophenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analytical characterization of **2-(3,4-Dichlorophenyl)ethanol**. The information is intended for professionals in research and development, particularly in the fields of medicinal chemistry and drug development, where this compound may serve as a key intermediate.

Core Chemical and Physical Properties

2-(3,4-Dichlorophenyl)ethanol, also known as 3,4-Dichlorophenethyl Alcohol, is a halogenated aromatic alcohol. Its core properties are summarized in the tables below.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	2-(3,4-dichlorophenyl)ethanol[1]
CAS Number	35364-79-5[1][2]
Molecular Formula	C ₈ H ₈ Cl ₂ O[1][2]
Molecular Weight	191.05 g/mol [1]
Canonical SMILES	C1=CC(=C(C=C1CCO)Cl)Cl[1]
InChI Key	GITOMJDYNUMCOV-UHFFFAOYSA-N[1]
Synonyms	3,4-Dichlorophenethyl Alcohol, Benzeneethanol, 3,4-dichloro-[1][2]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Colorless to light yellow clear liquid
Boiling Point	165 °C at 14 mmHg
XLogP3	3.2[1]
Hydrogen Bond Donor Count	1[1]
Hydrogen Bond Acceptor Count	1[1]
Rotatable Bond Count	2[1]

Table 3: Safety and Hazard Information

Hazard Statement	GHS Code
Causes skin irritation	H315[1]
Causes serious eye irritation	H319[1]
May cause respiratory irritation	H335[1]
Harmful if swallowed	H302 (50% of notifications)[1]
Harmful in contact with skin	H312 (50% of notifications)[1]
Harmful if inhaled	H332 (50% of notifications)[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(3,4-Dichlorophenyl)ethanol** is not readily available in the surveyed literature, two common synthetic routes for producing phenyl ethanol derivatives are the reduction of the corresponding phenylacetic acid and the Grignard reaction with the corresponding benzaldehyde. Below are generalized protocols for these methods.

Generalized Protocol 1: Reduction of 3,4-Dichlorophenylacetic Acid

This method involves the reduction of a carboxylic acid to a primary alcohol using a reducing agent such as borane-tetrahydrofuran complex ($\text{BH}_3\text{-THF}$).

Materials:

- 3,4-Dichlorophenylacetic acid
- Borane-tetrahydrofuran complex ($\text{BH}_3\text{-THF}$) solution (e.g., 1 M in THF)
- Anhydrous tetrahydrofuran (THF)
- Methanol or Ethanol (for quenching)
- Diethyl ether or Ethyl acetate (for extraction)

- Aqueous hydrochloric acid (e.g., 1 M HCl)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 3,4-Dichlorophenylacetic acid in anhydrous THF.
- Cool the solution to 0 °C in an ice bath.
- Slowly add the borane-tetrahydrofuran complex solution dropwise to the stirred solution of the carboxylic acid.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (the reaction progress can be monitored by Thin Layer Chromatography, TLC).
- Once the reaction is complete, cool the mixture back to 0 °C and cautiously quench the excess borane by the slow, dropwise addition of methanol or ethanol until gas evolution ceases.
- Acidify the mixture with 1 M HCl.
- Extract the aqueous layer with diethyl ether or ethyl acetate.
- Wash the combined organic layers sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- The crude **2-(3,4-Dichlorophenyl)ethanol** can be purified by column chromatography on silica gel.

Generalized Protocol 2: Grignard Reaction with 3,4-Dichlorobenzaldehyde

This protocol describes a two-step synthesis: first, the preparation of a methyl Grignard reagent, followed by its reaction with 3,4-Dichlorobenzaldehyde.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or THF
- Methyl bromide or methyl iodide
- 3,4-Dichlorobenzaldehyde
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

Procedure: Part A: Preparation of Methylmagnesium Bromide (Grignard Reagent)

- Ensure all glassware is oven-dried and assembled under a nitrogen atmosphere.
- Place magnesium turnings in a round-bottom flask.
- Add a small volume of anhydrous diethyl ether and a crystal of iodine (as an initiator).
- Slowly add a solution of methyl bromide in anhydrous diethyl ether to the magnesium suspension. The reaction is initiated when the color of the iodine disappears and bubbling is observed.
- Continue the dropwise addition of the methyl bromide solution to maintain a gentle reflux.
- After the addition is complete, reflux the mixture gently until most of the magnesium has reacted.

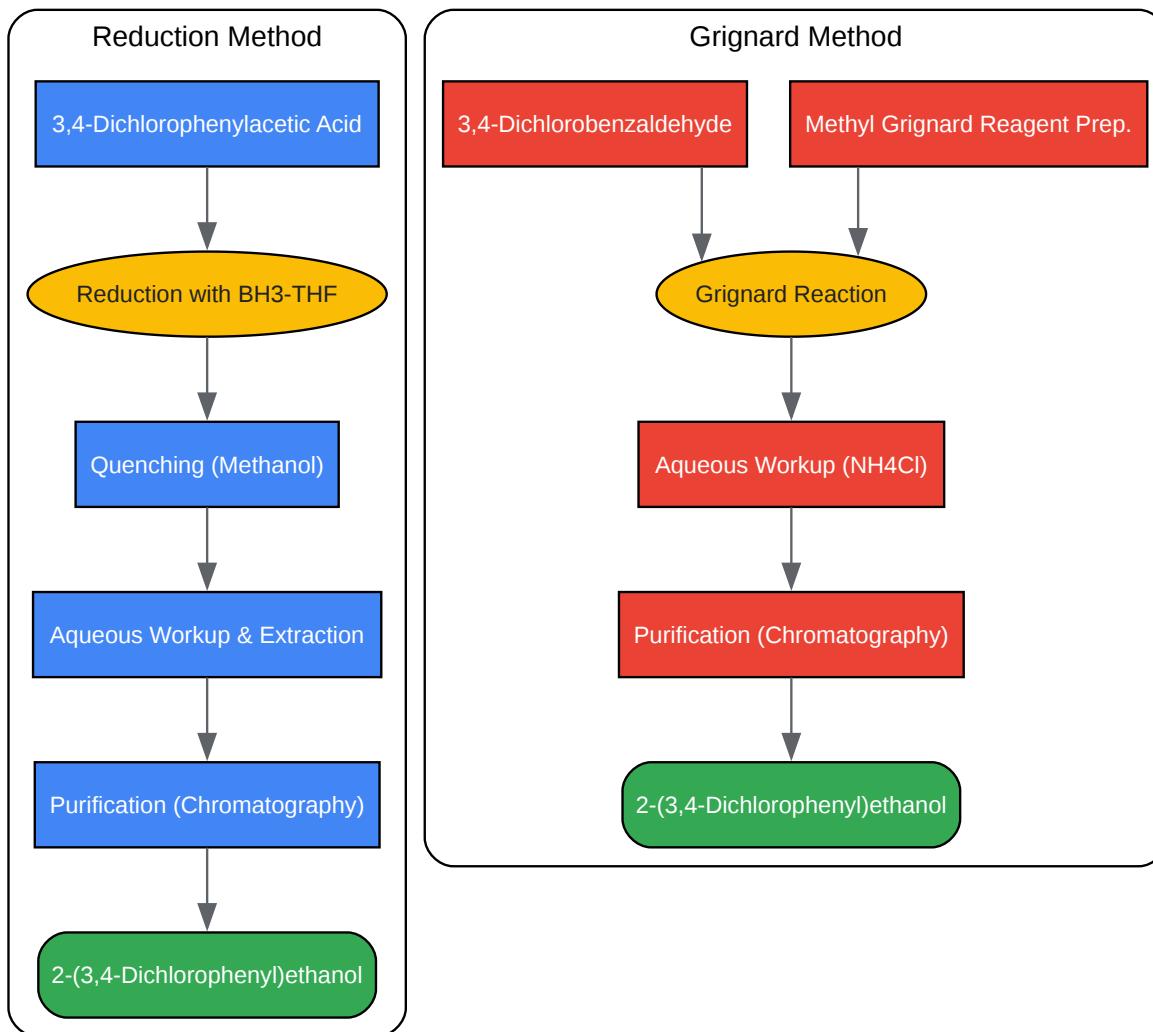
Part B: Reaction with 3,4-Dichlorobenzaldehyde

- Cool the freshly prepared Grignard reagent in an ice bath.
- Slowly add a solution of 3,4-Dichlorobenzaldehyde in anhydrous diethyl ether to the Grignard reagent with vigorous stirring.
- After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 1-2 hours.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Extract the product into diethyl ether.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to obtain the crude 1-(3,4-dichlorophenyl)ethanol.
- Purify the crude product by column chromatography.

Visualizations

Synthesis Workflow Diagram

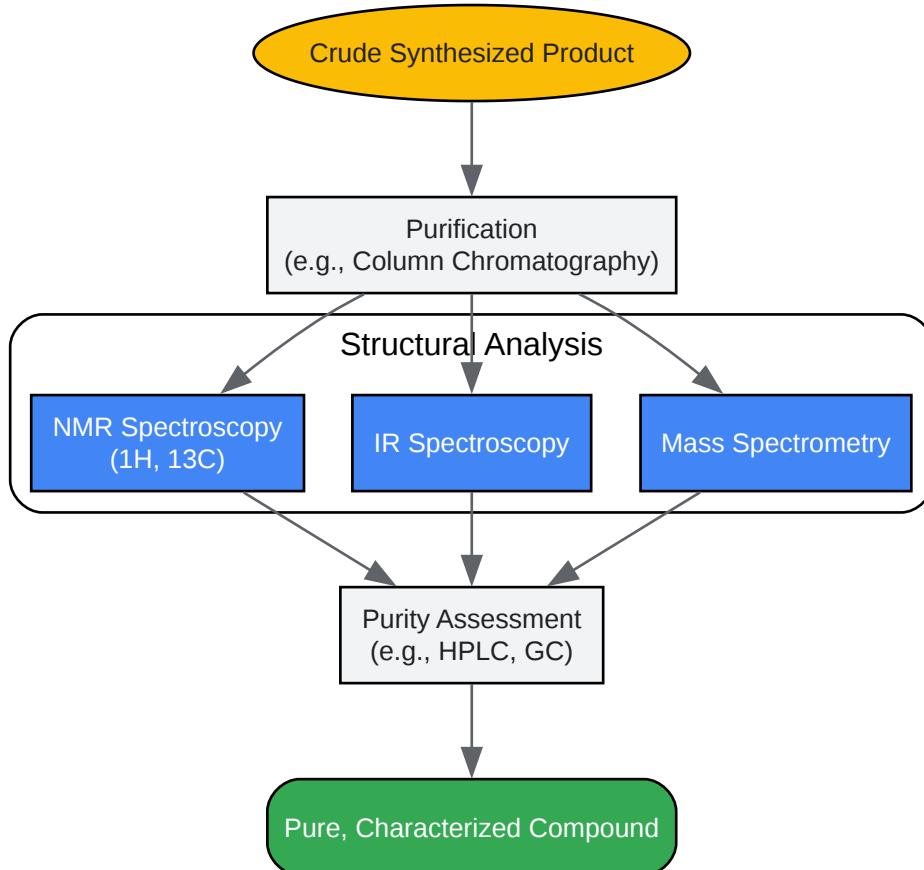
Generalized Synthesis of 2-(3,4-Dichlorophenyl)ethanol

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Caption: Generalized synthetic pathways to **2-(3,4-Dichlorophenyl)ethanol**.

Analytical Workflow Diagram

Analytical Workflow for Compound Characterization

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References

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